

reconstitution and storage of lyophilized TNF-alpha (46-65) peptide

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Compound of Interest

Compound Name: *TNF-alpha (46-65), human*

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Application Notes and Protocols: TNF-alpha (46-65) Peptide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution and storage of lyophilized Tumor Necrosis Factor-alpha (TNF-alpha) (46-65) peptide, along with a representative experimental protocol for assessing its biological activity.

Introduction

Tumor Necrosis Factor-alpha (TNF-alpha) is a pleiotropic pro-inflammatory cytokine that plays a central role in inflammation, immunity, and apoptosis.[1] The TNF-alpha (46-65) peptide is a synthetic fragment of the human TNF-alpha protein. While the specific biological functions of this particular fragment are a subject of ongoing research, peptides derived from cytokines are often investigated for their potential to mimic or inhibit the activity of the full-length protein, making them valuable tools in drug development and physiological studies.[2][3]

Reconstitution of Lyophilized TNF-alpha (46-65) Peptide

Proper reconstitution of the lyophilized peptide is crucial for maintaining its stability and biological activity. It is recommended to briefly centrifuge the vial before opening to ensure that

the powder is at the bottom.[4]

Recommended Solvents and Stock Solution Preparation:

Parameter	Recommendation	Source(s)
Primary Solvent	Sterile, distilled water or sterile 18MΩ-cm H ₂ O.	[4][5][6]
Alternative Solvent (if solubility in water is limited)	Acetonitrile. For hydrophobic peptides, a small amount of an organic solvent like DMSO or DMF can be used to initially dissolve the peptide, followed by dilution with sterile water or buffer.	[7]
Reconstitution Concentration	0.1 - 1.0 mg/mL. It is not recommended to reconstitute to a concentration less than 100 µg/mL.	[4][5][6]

Protocol for Reconstitution:

- Allow the lyophilized peptide vial to equilibrate to room temperature before opening to prevent moisture condensation.[8][9]
- Briefly centrifuge the vial to ensure the entire lyophilized powder is at the bottom.
- Using a sterile syringe, slowly add the appropriate volume of the chosen solvent to the vial.
- Gently swirl or roll the vial to dissolve the peptide. Avoid vigorous shaking or vortexing.[4]
- If necessary, sonication can be used to aid dissolution.[7]
- Once fully dissolved, the stock solution is ready for use or for further dilution into working solutions.

Storage of TNF-alpha (46-65) Peptide

Proper storage is essential to prevent degradation and loss of activity.

Form	Storage Temperature	Duration	Recommendations	Source(s)
Lyophilized Powder	-20°C or colder, preferably in a desiccated environment.	Stable for several years.	Store away from bright light.	[4] [5] [8]
Reconstituted Stock Solution	-20°C or colder.	Up to 1 month at -20°C; up to 6 months at -80°C.	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. For long-term storage, consider adding a carrier protein (e.g., 0.1% BSA or HSA).	[5] [6] [7]
Working Dilutions	2-8°C	2-7 days.	Prepare fresh from the stock solution for each experiment if possible.	[5]

Experimental Protocols

The biological activity of TNF-alpha (46-65) peptide may vary depending on the specific research application. As this peptide is a fragment of TNF-alpha, a common application is to investigate its effect on inflammatory signaling pathways, such as the NF-κB pathway.

Assessment of NF-κB Activation in a Cell-Based Assay

This protocol describes a general method to assess the ability of the TNF-alpha (46-65) peptide to activate the NF-κB signaling pathway in a suitable cell line (e.g., HEK293, HeLa, or U937 cells).

Materials:

- Appropriate cell line (e.g., HEK293)
- Cell culture medium (e.g., DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and antibiotics
- Reconstituted TNF-alpha (46-65) peptide stock solution
- Full-length recombinant human TNF-alpha (positive control)
- Phosphate Buffered Saline (PBS)
- Cell lysis buffer
- Protein assay kit (e.g., BCA)
- SDS-PAGE and Western blotting reagents
- Primary antibodies against phospho-NF-κB p65 and total NF-κB p65
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Protocol:

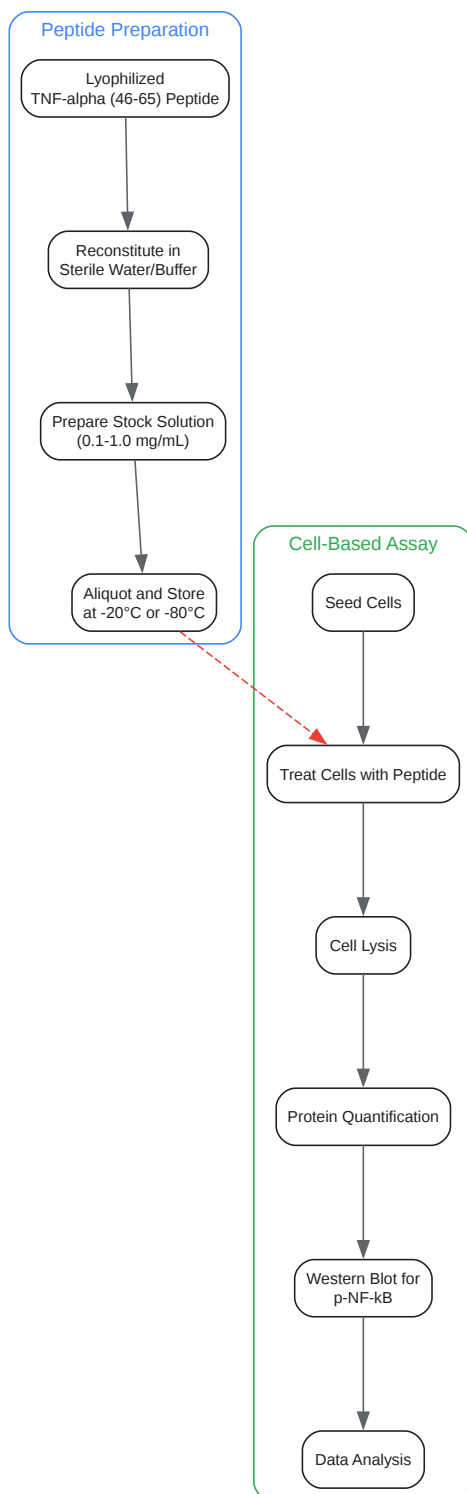
- Cell Seeding: Seed the cells in a 6-well plate at a density that will result in 70-80% confluency on the day of the experiment.
- Cell Treatment:
 - Prepare working solutions of the TNF-alpha (46-65) peptide at various concentrations (e.g., 10, 50, 100 μM - note: optimal concentration should be determined empirically).

- Prepare a working solution of full-length TNF-alpha as a positive control (e.g., 20 ng/mL).
- Include an untreated control (vehicle only).
- Remove the culture medium from the cells and replace it with fresh medium containing the respective treatments.
- Incubate the cells for a specific time course (e.g., 15, 30, 60 minutes).
- Cell Lysis:
 - After incubation, wash the cells with ice-cold PBS.
 - Add an appropriate volume of cell lysis buffer to each well and incubate on ice for 10-15 minutes.
 - Scrape the cells and transfer the lysate to a microcentrifuge tube.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Protein Quantification:
 - Collect the supernatant and determine the protein concentration using a BCA or similar protein assay.
- Western Blotting:
 - Normalize the protein concentrations of all samples.
 - Perform SDS-PAGE and transfer the proteins to a PVDF membrane.
 - Block the membrane and probe with primary antibodies against phospho-NF-κB p65 and total NF-κB p65.
 - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
 - Develop the blot using a chemiluminescent substrate and image the results.

- Data Analysis: Quantify the band intensities and normalize the phospho-p65 signal to the total p65 signal to determine the extent of NF- κ B activation.

Visualizations

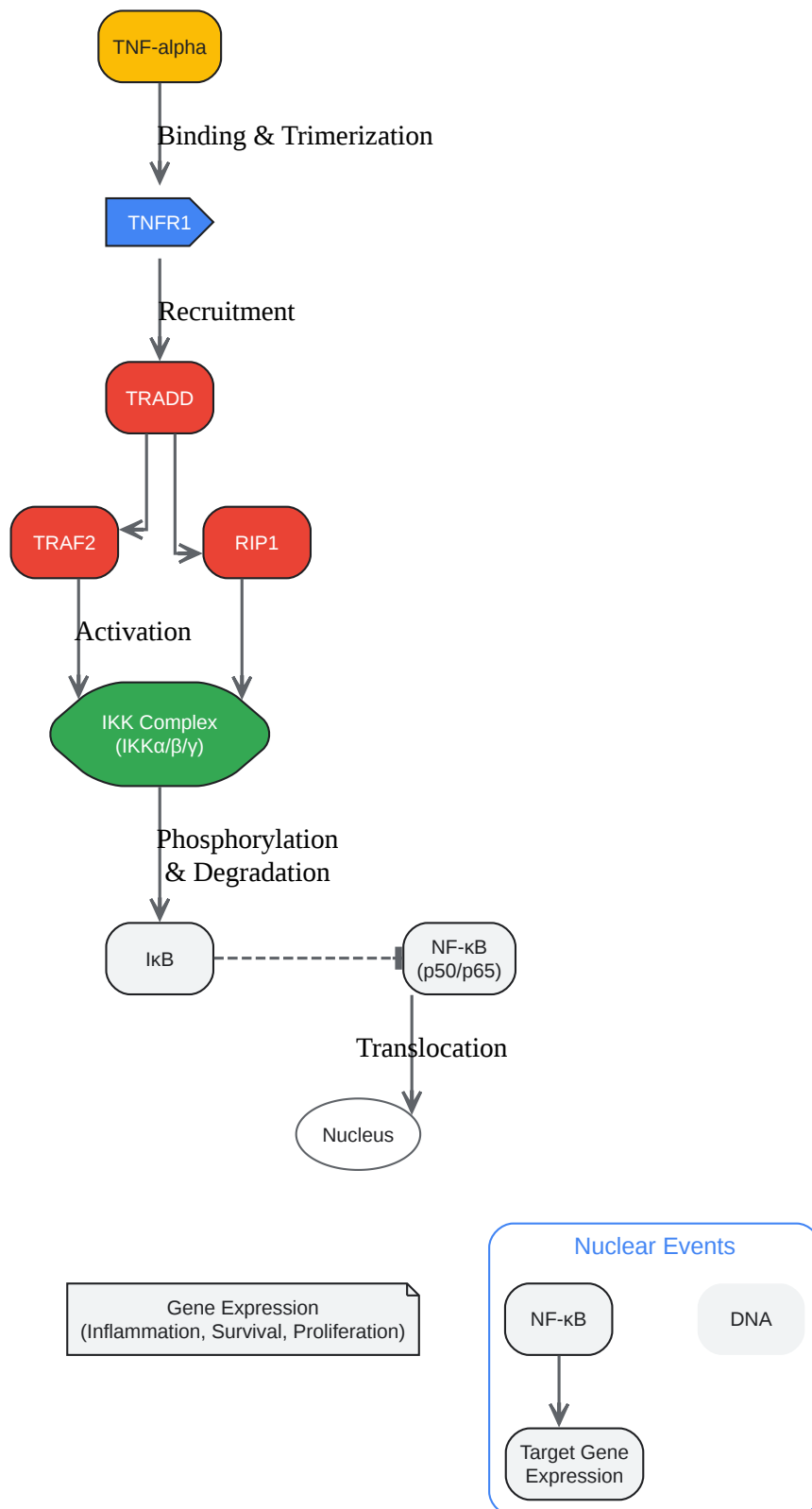
Experimental Workflow



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Caption: Workflow for Reconstitution and Use of TNF-alpha (46-65) Peptide.

TNF-alpha Signaling Pathway



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Caption: Simplified TNF-alpha/NF-kB Signaling Pathway.

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